

# physical and chemical characteristics of Diisopentyl phthalate

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## Compound of Interest

Compound Name: Diisopentyl phthalate

Cat. No.: B124473

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## Diisopentyl Phthalate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diisopentyl phthalate** (DIPP) is a diester of phthalic acid and isopentyl alcohol. It belongs to the class of organic compounds known as phthalate esters, which are widely used as plasticizers to enhance the flexibility and durability of various polymers. Due to its potential as an endocrine disruptor and its effects on reproductive health, DIPP has garnered significant attention within the scientific and regulatory communities. This technical guide provides an in-depth overview of the physical and chemical characteristics of **Diisopentyl phthalate**, its synthesis, analytical methodologies for its detection, and its known interactions with biological signaling pathways.

### Chemical and Physical Characteristics

**Diisopentyl phthalate** is a clear, colorless to pale yellow oily liquid with low volatility and high thermal stability.<sup>[1]</sup> Its fundamental properties are summarized in the tables below.

### Identification

Identifier	Value
IUPAC Name	bis(3-methylbutyl) benzene-1,2-dicarboxylate
Synonyms	Diisoamyl phthalate, DIPPP, Isoamyl phthalate, Phthalic acid diisopentyl ester
CAS Number	605-50-5
Molecular Formula	C18H26O4
Molecular Weight	306.4 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Canonical SMILES	<chem>CC(C)CCOC(=O)C1=CC=CC=C1C(=O)OCCC(C)C</chem>
InChI Key	JANBFCARANRIKJ-UHFFFAOYSA-N

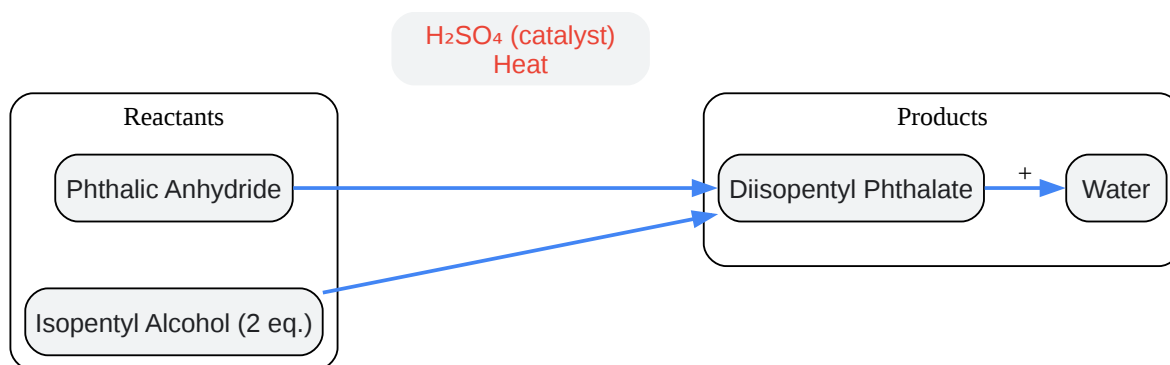
## Physical Properties

Property	Value	Reference
Appearance	Clear, colorless to pale yellow oil	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	334 °C (decomposes)	<a href="#">[5]</a>
Boiling Point	339 °C	<a href="#">[3]</a>
Density	1.028 g/cm <sup>3</sup>	<a href="#">[5]</a>
Flash Point	166 °C	<a href="#">[3]</a>
Refractive Index	1.485 - 1.489 (at 20°C)	
Vapor Pressure	0.000354 mmHg at 25°C	

## Synthesis of Diisopentyl Phthalate

**Diisopentyl phthalate** is typically synthesized via a Fischer esterification reaction between phthalic anhydride and isopentyl alcohol in the presence of an acid catalyst, such as sulfuric acid.

## Reaction Scheme



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**Figure 1.** Synthesis of **Diisopentyl Phthalate** via Fischer Esterification.

## Experimental Protocol (General)

The following is a generalized protocol for the synthesis of **Diisopentyl phthalate** based on the principles of Fischer esterification.<sup>[3][7][8][9][10]</sup>

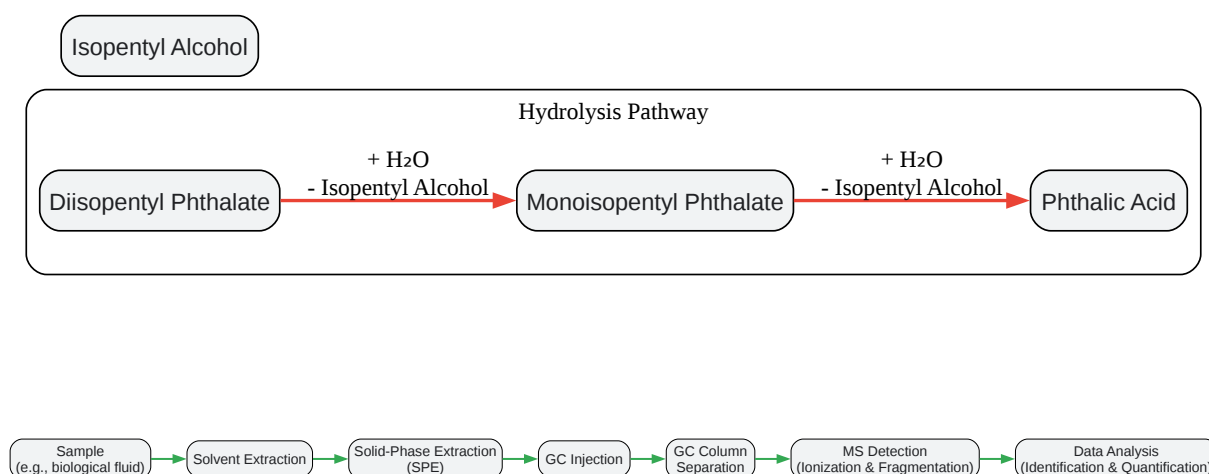
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine phthalic anhydride and a molar excess (at least 2 equivalents) of isopentyl alcohol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux and maintain the temperature for several hours to drive the reaction to completion. The reaction progress can be monitored by techniques such as thin-layer chromatography.
- **Work-up:** After cooling to room temperature, the reaction mixture is typically diluted with an organic solvent (e.g., diethyl ether) and washed sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

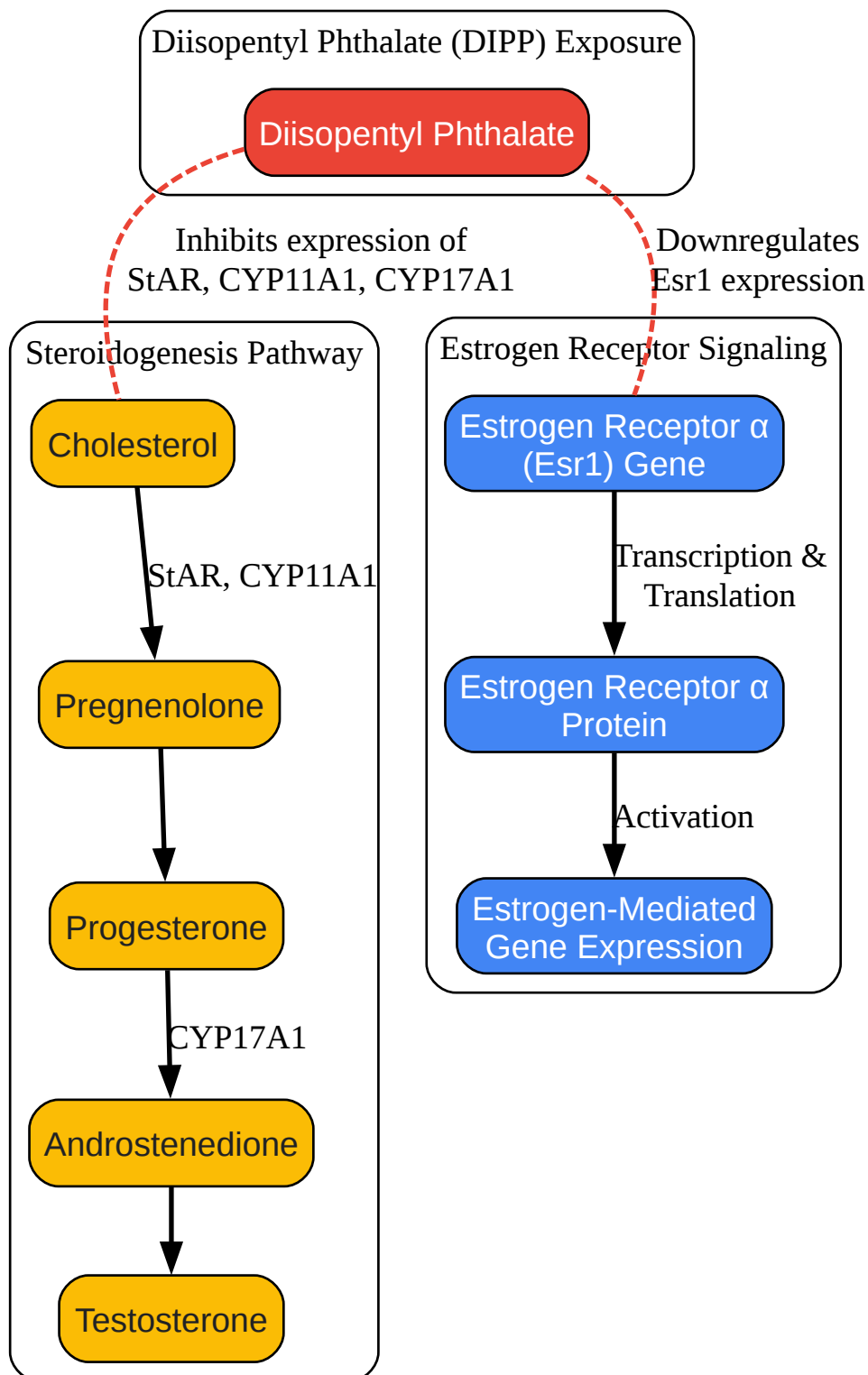
- **Drying and Purification:** The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The crude **Diisopentyl phthalate** can be further purified by vacuum distillation.

## Chemical Characteristics and Degradation

### Hydrolysis

**Diisopentyl phthalate**, like other esters, is susceptible to hydrolysis, which involves the cleavage of the ester bonds to yield phthalic acid and isopentyl alcohol. This reaction can be catalyzed by both acids and bases. The hydrolysis occurs in a stepwise manner, first forming the monoester, monoisopentyl phthalate, and then phthalic acid.





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